

# Toxicity of 2,4-D butyl ester on non-target organisms

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## Compound of Interest

Compound Name: 2,4-D Butyl ester

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An In-depth Technical Guide on the Toxicity of **2,4-D Butyl Ester** to Non-Target Organisms

## Introduction

2,4-Dichlorophenoxyacetic acid (2,4-D) is a selective, systemic herbicide widely used since the 1940s for the control of broadleaf weeds in agriculture, forestry, and for managing aquatic vegetation.[1][2][3][4] It is formulated as various salts, amines, and esters. The butyl ester of 2,4-D is one such formulation, known for its efficacy and use in controlling woody and broad-leaf weeds.[5] Like other ester formulations, it is designed to penetrate plant foliage effectively.[2] However, the application of **2,4-D butyl ester** raises concerns about its potential impact on non-target organisms, including aquatic and terrestrial wildlife.

This guide provides a comprehensive technical overview of the toxicity of **2,4-D butyl ester** and related 2,4-D formulations to a range of non-target organisms. It summarizes quantitative toxicity data, details standard experimental protocols, and visualizes key toxicological pathways and workflows to serve as a resource for researchers, scientists, and environmental risk assessors.

## Toxicity to Aquatic Organisms

Ester formulations of 2,4-D are generally more toxic to aquatic organisms than the acid or salt forms.[3][4][6][7] The increased toxicity is attributed to their higher lipophilicity, which facilitates absorption across biological membranes. Once absorbed, esters are often rapidly hydrolyzed to the parent 2,4-D acid, which is the primary toxic moiety.[8]

## Aquatic Vertebrates (Fish)

The acute toxicity of 2,4-D esters to fish is well-documented. The 96-hour LC50 (Lethal Concentration, 50%) values for various fish species exposed to different 2,4-D esters are typically in the range of low milligrams per liter. Early life stages of fish appear to be more sensitive to the toxic effects of 2,4-D esters than adult fish.[6]

Table 1: Acute Toxicity of 2,4-D Esters to Fish

Species	Life Stage	Endpoint	Value (mg a.i./L)	2,4-D Form	Reference
Environmentally Relevant Species	-	96-h LC50	0.30 - 5.6	Butoxyethyl ester	[9]
Various Species (e.g., Oncorhynchus, Lepomis)	Adult	96-h LC50	5 - 10	IO ester	[6]
Fathead Minnow (Pimephales promelas)	Embryo/Larva	32-day NOEC	0.0805	Butoxyethyl ester	[6]
Fathead Minnow (Pimephales promelas)	Embryo/Larva	32-day MATC	0.096	Butoxyethyl ester	[6]

a.i./L: active ingredient per liter; NOEC: No-Observed-Effect Concentration; MATC: Maximum Acceptable Toxicant Concentration.

## Aquatic Invertebrates

Aquatic invertebrates, such as *Daphnia magna*, are also sensitive to 2,4-D esters. The 48-hour EC50 (Effective Concentration, 50%) for immobilization is a standard measure of acute toxicity.

Chronic studies, which assess effects on reproduction over a 21-day period, show that esters can have significant impacts at very low concentrations.

Table 2: Toxicity of 2,4-D Esters to Aquatic Invertebrates

Species	Endpoint	Value (mg a.i./L)	2,4-D Form	Reference
Daphnia magna	48-h LC50	5.2	IO ester	[6]
Daphnia magna	21-day NOEC	0.0015	EH ester	[6]
Daphnia magna	Chronic MATC	0.29 - 0.70	Butoxyethyl ester	[6]

EH ester: 2-ethylhexyl ester.

## Aquatic Plants and Algae

While 2,4-D is designed to be toxic to plants, its effects on non-target aquatic plants and algae are a key consideration in environmental risk assessment. Ester formulations show high toxicity to these organisms.

Table 3: Toxicity of 2,4-D Esters to Algae and Aquatic Plants

Species	Endpoint	Value (mg a.i./L)	2,4-D Form	Reference
Skeletonema costatum	5-day EC50	0.23	EH ester	[6]
Myriophyllum sibiricum	14-day EC50	0.013	PGBE ester	[10]
Lemna gibba	14-day EC50	0.5	EH ester	[6]

PGBE ester: Propylene glycol butyl ether ester.

## Toxicity to Terrestrial Organisms

## Soil Organisms

The impact of **2,4-D butyl ester** on soil microbial communities and invertebrates like earthworms is concentration-dependent. At high concentrations (e.g., 1000 µg/g), it can cause a decline in culturable microbial counts, whereas lower concentrations may stimulate certain bacterial populations.<sup>[11][12]</sup> The effects can also vary based on soil type, with greater impacts observed in soils with low organic matter.<sup>[11]</sup> Fungi and autotrophic nitrifying bacteria have been identified as being particularly sensitive to **2,4-D butyl ester**.<sup>[13][14]</sup>

Table 4: Effects of **2,4-D Butyl Ester** on Soil Microorganisms

Organism Group	Effect	Concentration	Soil Type	Reference
Culturable Bacteria/Actinomycetes	Stimulation	10 and 100 µg/g	-	<sup>[11][12]</sup>
Culturable Bacteria/Actinomycetes	Decline/Inhibition	1000 µg/g	-	<sup>[11][12]</sup>
Fungi	Increase over time	1000 µg/g	-	<sup>[11]</sup>
Aerobic Bacteria/Actinomycetes	Inhibition	5 and 50 mg/kg	Oxisol (acidic)	<sup>[13]</sup>
Aerobic Bacteria/Actinomycetes	Stimulation	5 and 50 mg/kg	Fluvo-aquic (alkaline)	<sup>[13]</sup>
Autotrophic Nitrifying Bacteria	Inhibition	5 and 50 mg/kg	Both	<sup>[13]</sup>

## Terrestrial Invertebrates (Bees)

2,4-D and its ester formulations are generally considered to have low to moderate toxicity to honeybees.[4] Studies have shown that some phenoxy herbicides, including 2,4-D esters, do not significantly shorten the lifespan of honeybees at concentrations of 10 and 100 ppmw, though toxicity is observed at much higher concentrations (1000 ppmw).[15] Some research suggests that 2,4-D can inhibit heart contractions in honeybees in a dose-dependent manner.[16]

Table 5: Toxicity of 2,4-D Formulations to Honeybees (*Apis mellifera*)

Endpoint	Value (µ g/bee )	Toxicity Class	2,4-D Form	Reference
Acute Oral LD50	>100	Relatively Nontoxic	2-EHE	[17]
Acute Oral LD50	>100	Relatively Nontoxic	Acid	[17]

## Toxicity to Avian and Mammalian Species

### Avian Toxicity

2,4-D generally exhibits moderate toxicity to birds.[4] The primary concern is dietary exposure.

Table 6: Avian Toxicity of 2,4-D

Species	Endpoint	Value (mg/kg diet)	Toxicity Class	Reference
Bobwhite Quail	Dietary LC50	>5620	Practically Nontoxic	[4]
Mallard Duck	Dietary LC50	>5620	Practically Nontoxic	[4]

### Mammalian Toxicity

For mammals, 2,4-D in its various forms has low to moderate acute oral toxicity.[18] The primary mechanism of toxicity at high doses involves overwhelming the renal clearance capacity of the kidneys, leading to accumulation and subsequent damage to organs like the kidneys, liver, and thyroid.[2][19]

Table 7: Mammalian Toxicity of 2,4-D and its Esters

Species	Endpoint	Value (mg/kg bw)	2,4-D Form	Reference
Rat	Acute Oral LD50	699 - 896	Acid, Salt, Ester	[18]
Rabbit	Acute Dermal LD50	>2000	All forms	[18]
Cat	Acute Oral LD50	780	Butyl ester	[5]
Rat	2-year Chronic NOAEL	5	Acid	[18]
Dog	52-week Chronic NOAEL	1	Acid	[8]
Rat	Developmental NOAEL	25	Acid	[18]

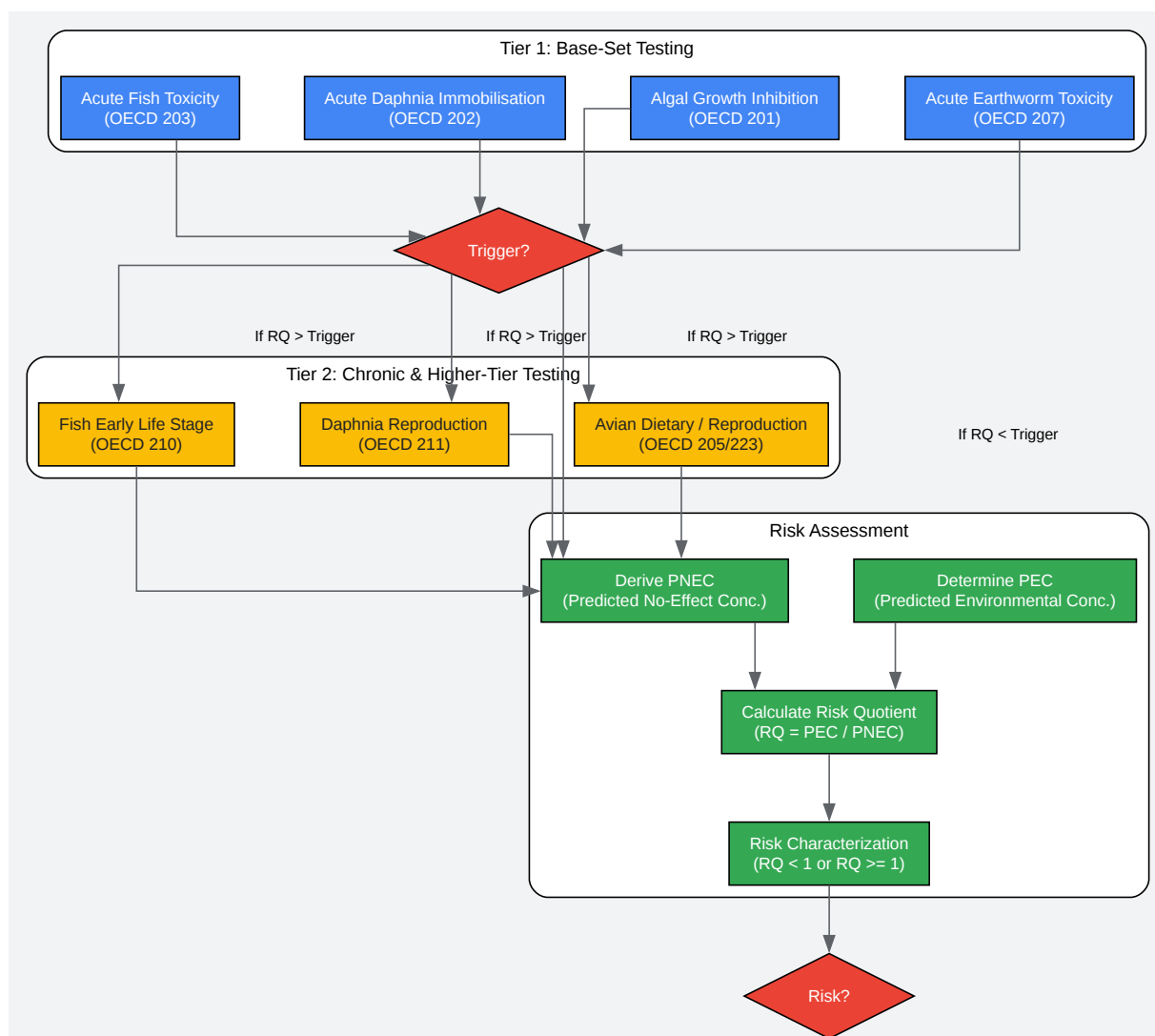
bw: body weight.

## Mechanisms of Toxicity and Experimental Workflows

Visualizing the processes involved in toxicity assessment and the substance's mode of action can clarify complex relationships.

### General Ecotoxicological Testing Workflow

The assessment of a chemical's environmental risk follows a structured, tiered approach, often beginning with simple, acute tests and progressing to more complex chronic or field-level studies if initial results indicate a potential for concern.

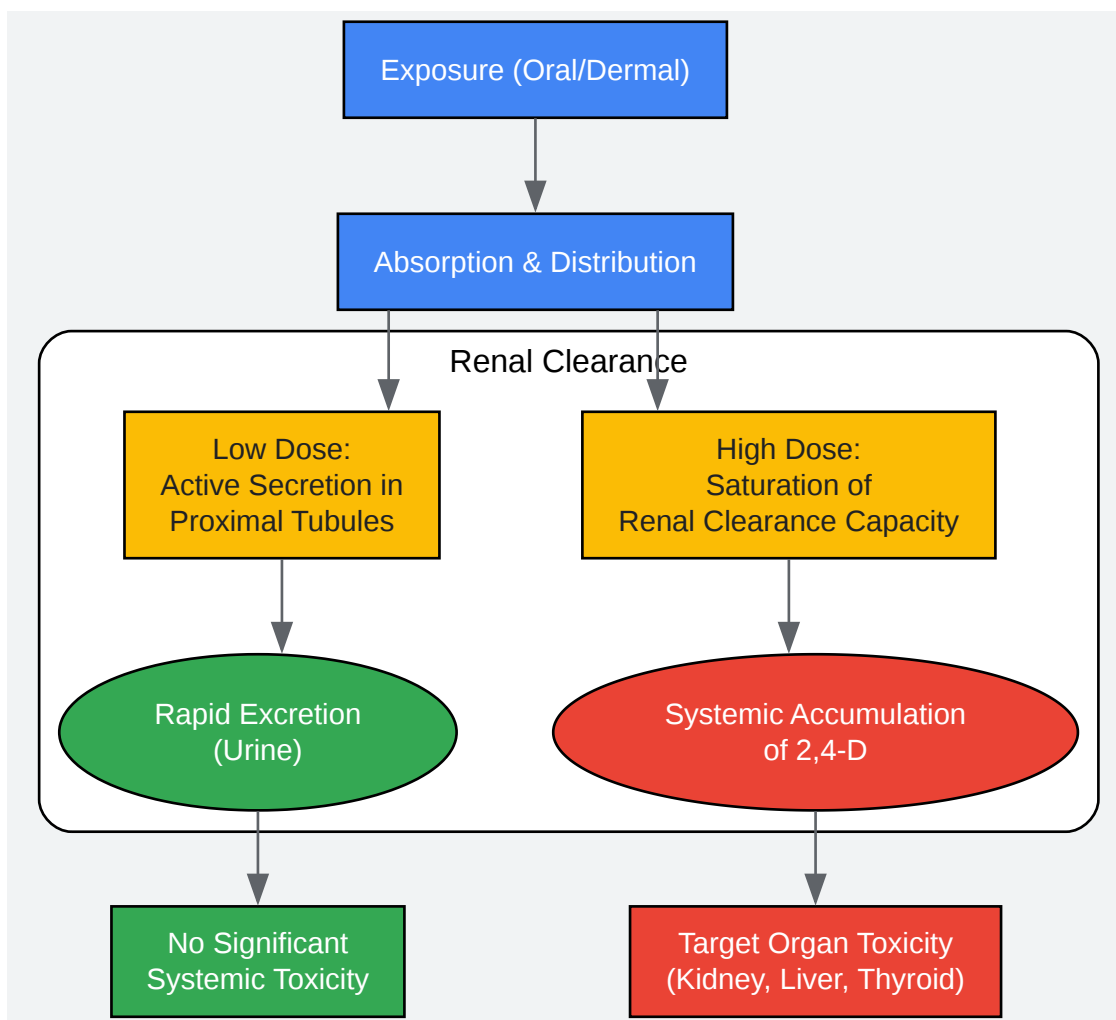


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Caption: A tiered workflow for ecotoxicological testing and risk assessment.

## Mechanism of 2,4-D Toxicity in Mammals

In mammals, the primary toxic effect of 2,4-D at high doses is related to the saturation of the renal (kidney) transport system responsible for its excretion.



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Caption: Pathway of 2,4-D mammalian toxicity at low versus high doses.

## Experimental Protocols

Standardized testing methodologies are crucial for generating reliable and comparable ecotoxicological data. The Organisation for Economic Co-operation and Development (OECD) provides a comprehensive set of guidelines for testing chemicals that are internationally recognized.<sup>[20][21][22]</sup>



## OECD 203: Fish, Acute Toxicity Test

This guideline details a method to assess the acute toxicity of a chemical to fish.

- **Principle:** Groups of fish of a single species are exposed to the test substance dissolved in water at five or more concentrations for a 96-hour period.
- **Test Species:** Commonly used species include Rainbow trout (*Oncorhynchus mykiss*), Zebra fish (*Danio rerio*), and Fathead minnow (*Pimephales promelas*).
- **Methodology:** A limit test at 100 mg/L may be performed first to determine if a full range-finding study is necessary. In the full study, at least 7 fish are used per concentration. Mortalities are recorded at 24, 48, 72, and 96 hours, and the concentrations lethal to 50% of the fish (LC50) are calculated.
- **Test Conditions:** Key parameters such as temperature, pH, dissolved oxygen, and water hardness are maintained within narrow limits and recorded. The test can be semi-static (test solution renewed every 24-48 hours) or flow-through.

## OECD 202: *Daphnia* sp., Acute Immobilisation Test

This test evaluates acute toxicity to planktonic crustaceans.

- **Principle:** Young daphnids (*Daphnia magna* or *D. pulex*), aged less than 24 hours, are exposed to the test substance at a range of concentrations for 48 hours.
- **Methodology:** At least 20 animals, divided into four replicates of five, are used for each test concentration and control. After 48 hours, the number of daphnids that are immobile (unable to swim) is recorded.
- **Endpoint:** The results are used to calculate the EC50, the concentration that immobilizes 50% of the daphnids.

## OECD 207: Earthworm, Acute Toxicity Test

This protocol is used to assess the acute toxicity of substances to earthworms in artificial soil.

- Principle: The earthworm *Eisenia fetida* is exposed to soil treated with the test substance for a period of 14 days.
- Methodology: An initial range-finding test is followed by a definitive test with at least five treatment rates. For each concentration and the control, four replicates of 10 worms each are used. The worms are placed in containers with the treated artificial soil.
- Endpoint: Mortalities are assessed after 7 and 14 days, and the LC50 is determined. Sub-lethal effects, such as changes in body weight and behavior, are also noted.

## Conclusion

The available data indicate that **2,4-D butyl ester**, like other ester formulations of 2,4-D, poses a significant toxicological risk to certain non-target organisms, particularly in the aquatic environment. Fish, aquatic invertebrates, and aquatic plants are highly sensitive, with toxic effects observed at low mg/L concentrations. For terrestrial organisms, the risk is dependent on the concentration and soil properties, with potential for negative impacts on soil microbial health at high application rates. Avian and mammalian species exhibit low to moderate sensitivity, with toxicity primarily occurring at high doses that overwhelm the body's natural excretion mechanisms. A comprehensive understanding of these toxicological endpoints and the methodologies used to derive them is essential for conducting accurate environmental risk assessments and ensuring the safe use of this herbicide.

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